

Essential Safety and Operational Guide for Handling Fmoc-S-xanthyl-L-cysteine

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Compound of Interest

Compound Name: Fmoc-S-xanthyl-L-cysteine

Cat. No.: B062345

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Fmoc-S-xanthyl-L-cysteine** (CAS 186829-25-4), a key reagent in peptide synthesis. Adherence to these guidelines is paramount for ensuring laboratory safety, experimental integrity, and regulatory compliance. The following procedures are based on best practices for similar Fmoc-protected cysteine derivatives and should be implemented in conjunction with your institution's specific safety protocols.

Personal Protective Equipment (PPE)

When handling **Fmoc-S-xanthyl-L-cysteine**, especially in solid form, the following personal protective equipment is mandatory to prevent skin and eye contact, and inhalation of dust particles.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses	Must be equipped with side-shields conforming to EN166, NIOSH (US), or equivalent standards.[1]
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before each use and employ proper removal techniques to avoid skin contact.[1]
Lab Coat/Impervious Clothing	Wear a standard laboratory coat. For tasks with a higher risk of spillage, impervious clothing should be used to protect underlying garments and skin.[1]	
Respiratory Protection	Dust Mask/Respirator	Recommended when handling large quantities or when there is a potential for dust generation.[1]

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][2] The recommended storage condition is at room temperature in a tightly sealed container.[3]
- Ensure the storage area is clearly labeled for chemical storage.

2. Handling and Use:

- All handling of solid **Fmoc-S-xanthyl-L-cysteine** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Avoid the formation of dust and aerosols during weighing and transfer.[\[1\]](#)
- Use dedicated spatulas and weighing boats.
- After handling, wash hands thoroughly with soap and water, especially before breaks and at the end of the workday.[\[1\]](#)

3. Spill Response:

- In the event of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, sealed container for hazardous waste.[\[4\]](#)
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Ensure adequate ventilation during cleanup.
- Do not allow the spilled material to enter drains or waterways.[\[1\]](#)

Disposal Plan

Proper disposal of **Fmoc-S-xanthyl-L-cysteine** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All solid waste, including unused reagent and contaminated materials (e.g., gloves, weighing paper), should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[\[4\]](#)
- Do not mix this waste with other chemical waste streams unless permitted by your institution's hazardous waste management plan.[\[4\]](#)

- Solutions containing **Fmoc-S-xanthyl-L-cysteine** should be disposed of as hazardous liquid waste in an appropriately labeled container.[\[4\]](#)

2. Container Labeling:

- Label all waste containers with "Hazardous Waste" and the full chemical name: "**Fmoc-S-xanthyl-L-cysteine**".
- Include the date the waste was first added to the container.

3. Waste Collection:

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal by a licensed hazardous waste management company in accordance with all local, regional, and national regulations.[\[4\]](#)
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[4\]](#)

Quantitative Data Summary

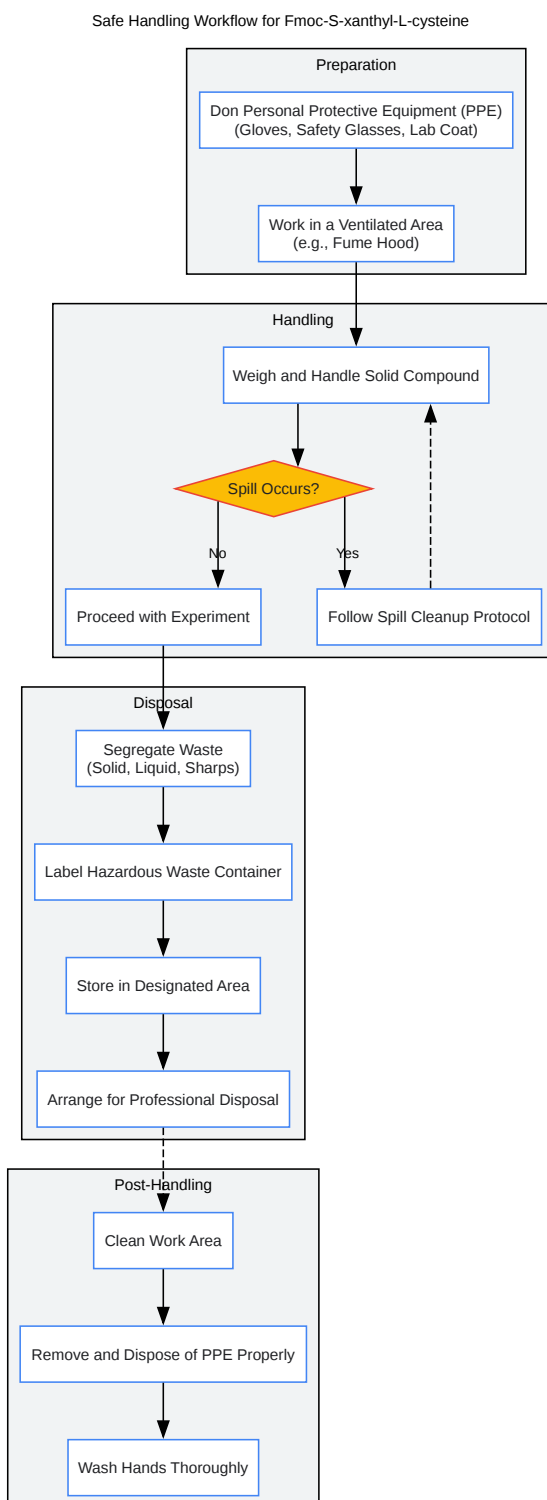
The following table summarizes key quantitative information for **Fmoc-S-xanthyl-L-cysteine**.

Property	Value	Source
CAS Number	186829-25-4	[3]
Molecular Formula	C ₃₁ H ₂₅ NO ₅ S	[3]
Molecular Weight	523.60 g/mol	[3]
Storage Temperature	Room Temperature	[3]

Note: Specific occupational exposure limits for **Fmoc-S-xanthyl-L-cysteine** are not readily available. Standard laboratory hygiene practices should be strictly followed.

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **Fmoc-S-xanthyl-L-cysteine**.



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Caption: Workflow for the safe handling of **Fmoc-S-xanthyl-L-cysteine**.

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